

history of nitrogen triiodide discovery Bernard Courtois

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrogen triiodide

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An In-depth Technical Guide on the Discovery of **Nitrogen Triiodide** by Bernard Courtois

Abstract

Bernard Courtois, a French chemist and saltpeter manufacturer, is credited with the discovery of iodine in 1811 and the subsequent first synthesis of **nitrogen triiodide** in 1812.^{[1][2]} This guide provides a detailed account of the historical context, the experimental processes of the era, and the modern understanding of the highly unstable compound, **nitrogen triiodide** (NI₃). While Courtois's work predated modern quantitative analysis and detailed record-keeping, this document reconstructs his discovery pathway and contrasts it with contemporary chemical knowledge. It is intended for researchers, scientists, and professionals in drug development with an interest in the history of elemental discovery and explosive compounds.

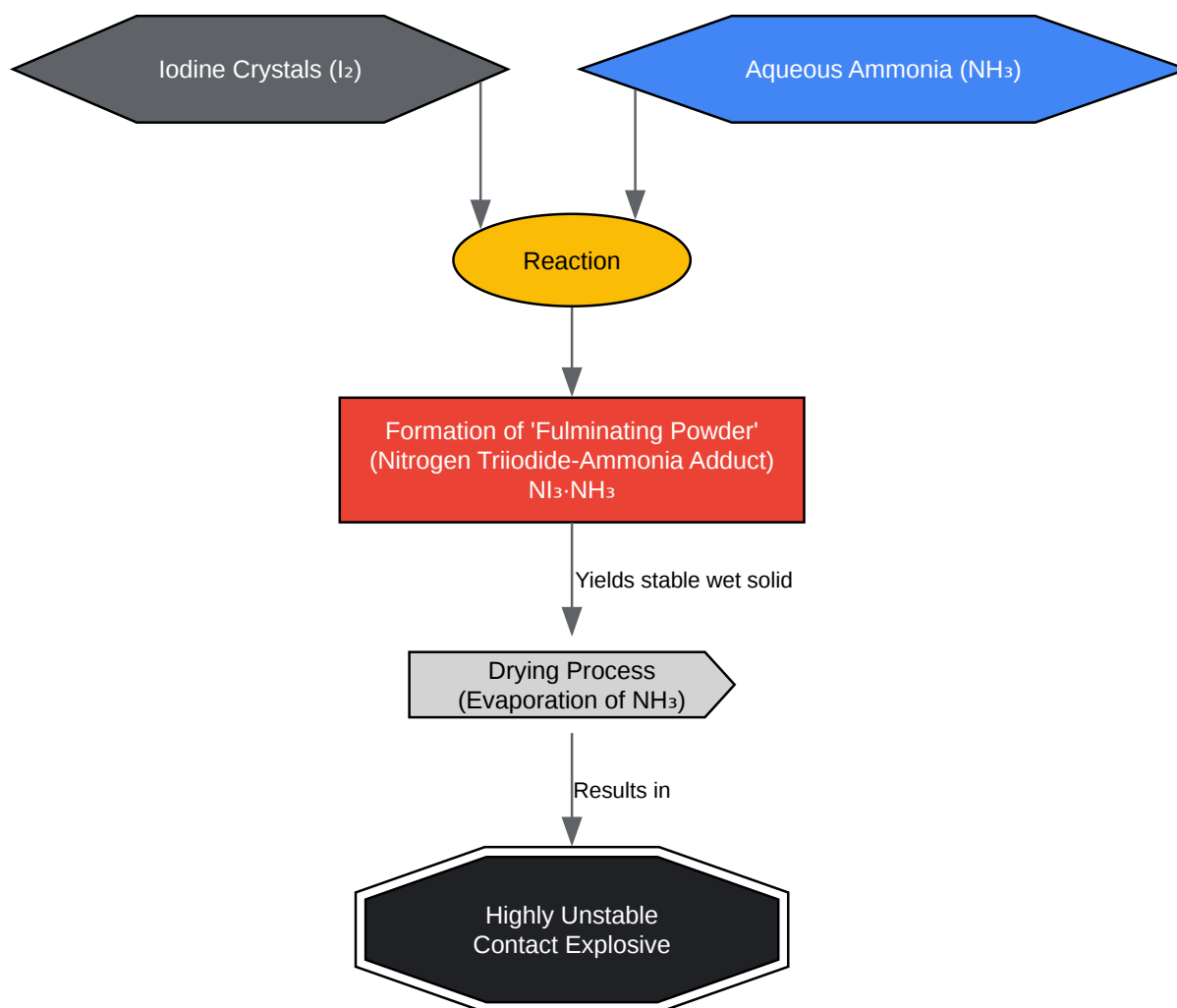
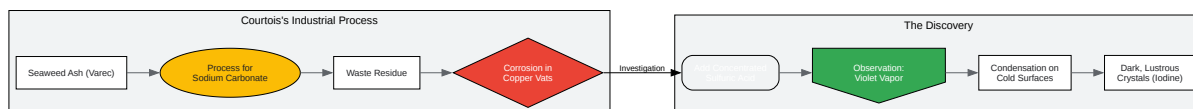
Historical Context: The Napoleonic Wars and Saltpeter Production

The Napoleonic Wars (1803-1815) created a massive demand for gunpowder, a key component of which is saltpeter (potassium nitrate).^{[2][3]} Bernard Courtois was actively involved in this industry, managing a "nitrière" (saltpeter works) in Paris.^{[2][3][4]} The production of saltpeter required sodium carbonate, which was commonly isolated from the ashes of seaweed (known as "varec" in French) harvested from the coasts of Normandy and Brittany.^{[2][5][6]} It was in this industrial setting, while trying to solve a practical problem, that Courtois made his serendipitous discoveries.

The Precursor Discovery: Isolation of Iodine (1811)

In late 1811, Courtois was investigating the cause of significant corrosion in his copper vats used for processing seaweed ash.^{[5][6]} He resorted to using a strong acid to clean the vessels. Upon adding concentrated sulfuric acid to the seaweed ash residue, he observed a surprising phenomenon: a cloud of beautiful violet vapor was produced, which then condensed on colder surfaces to form dark, lustrous crystals resembling graphite.^{[2][5]}

Courtois suspected he had found a new element but, lacking the financial means and full credentials of the scientific establishment, he shared samples with other chemists, including Nicolas Clément and Charles-Bernard Desormes, for further investigation.^{[2][6]} The new substance was later officially named "iode" (iodine) by Joseph Louis Gay-Lussac in 1813, from the Greek word "ioeides" for "violet-colored."^{[6][7]}



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- To cite this document: BenchChem. [history of nitrogen triiodide discovery Bernard Courtois]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076957#history-of-nitrogen-triiodide-discovery-bernard-courtois]

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